

An In-depth Technical Guide on Testosterone Isocaproate as a Testosterone Prodrug

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Compound of Interest

Compound Name: *Testosterone isocaproate*

Cat. No.: *B159274*

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Audience: Researchers, scientists, and drug development professionals.

Abstract

Testosterone isocaproate is a synthetic ester of testosterone, functioning as a prodrug to enable sustained release of the parent hormone. By esterifying testosterone at the 17 β -hydroxyl group with isocaproic acid, the resulting compound exhibits increased lipophilicity, which prolongs its absorption and metabolic half-life following intramuscular administration. This guide provides a comprehensive technical overview of **testosterone isocaproate**, including its chemical properties, pharmacokinetics, mechanism of action as a prodrug, and the subsequent signaling pathways of the liberated testosterone. Detailed experimental methodologies for its synthesis and analysis are presented, and key quantitative data are summarized for reference. This document is intended to serve as a resource for professionals in pharmaceutical research and development.

Introduction

Endogenous testosterone has a short plasma half-life, making it unsuitable for therapeutic use without modification.^[1] Prodrug strategies, specifically esterification, are employed to improve its pharmacokinetic profile. **Testosterone isocaproate** is an androgen and anabolic steroid that serves as a prodrug of testosterone.^[2] The esterification of the testosterone molecule with isocaproic acid (4-methylpentanoic acid) at the 17 β -hydroxyl position increases its lipid solubility.^{[1][3]} This chemical modification allows for its formulation in an oil-based vehicle for intramuscular depot injection, from which it is slowly released into the systemic circulation.^{[1][4]}

Once in circulation, **testosterone isocaproate** is hydrolyzed by endogenous esterase enzymes, cleaving the isocaproate ester and releasing active testosterone.[3][5] This controlled conversion provides a sustained release of testosterone, maintaining therapeutic concentrations over an extended period and reducing the need for frequent dosing.[1][2]

Testosterone isocaproate is a component of the mixed testosterone ester preparation Sustanon 250, which is used in testosterone replacement therapy (TRT) for male hypogonadism.[6][7]

Chemical and Physical Properties

Testosterone isocaproate is a white to off-white crystalline powder. Its chemical structure consists of the androstane steroid nucleus with an isocaproate ester at the C17 β position. This ester linkage is the key to its function as a prodrug.

Property	Value	Reference(s)
IUPAC Name	[(8R,9S,10R,13S,14S,17S)-10,13-dimethyl-3-oxo-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-17-yl] 4-methylpentanoate	[8]
Molecular Formula	C ₂₅ H ₃₈ O ₃	[8][9]
Molecular Weight	386.57 g/mol	[1][9]
CAS Number	15262-86-9	[8]
SMILES	<chem>CC(C)CCC(=O)O[C@H]1CC[C@@H]2[C@@]1(CC[C@H]3[C@H]2CC=C4C(=O)CC[C@]34C)C</chem>	[8]
InChIKey	PPYHLSBUTAPNGT-BKWLFPQSA-N	[8][10]
Hydrogen Bond Acceptors	3	[11]
Hydrogen Bond Donors	0	[11]
Rotatable Bonds	5	[11]
XLogP	6.27	[11]

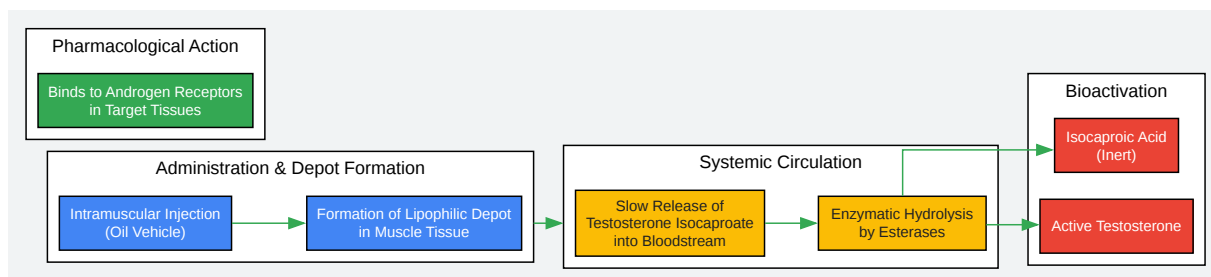
Pharmacology

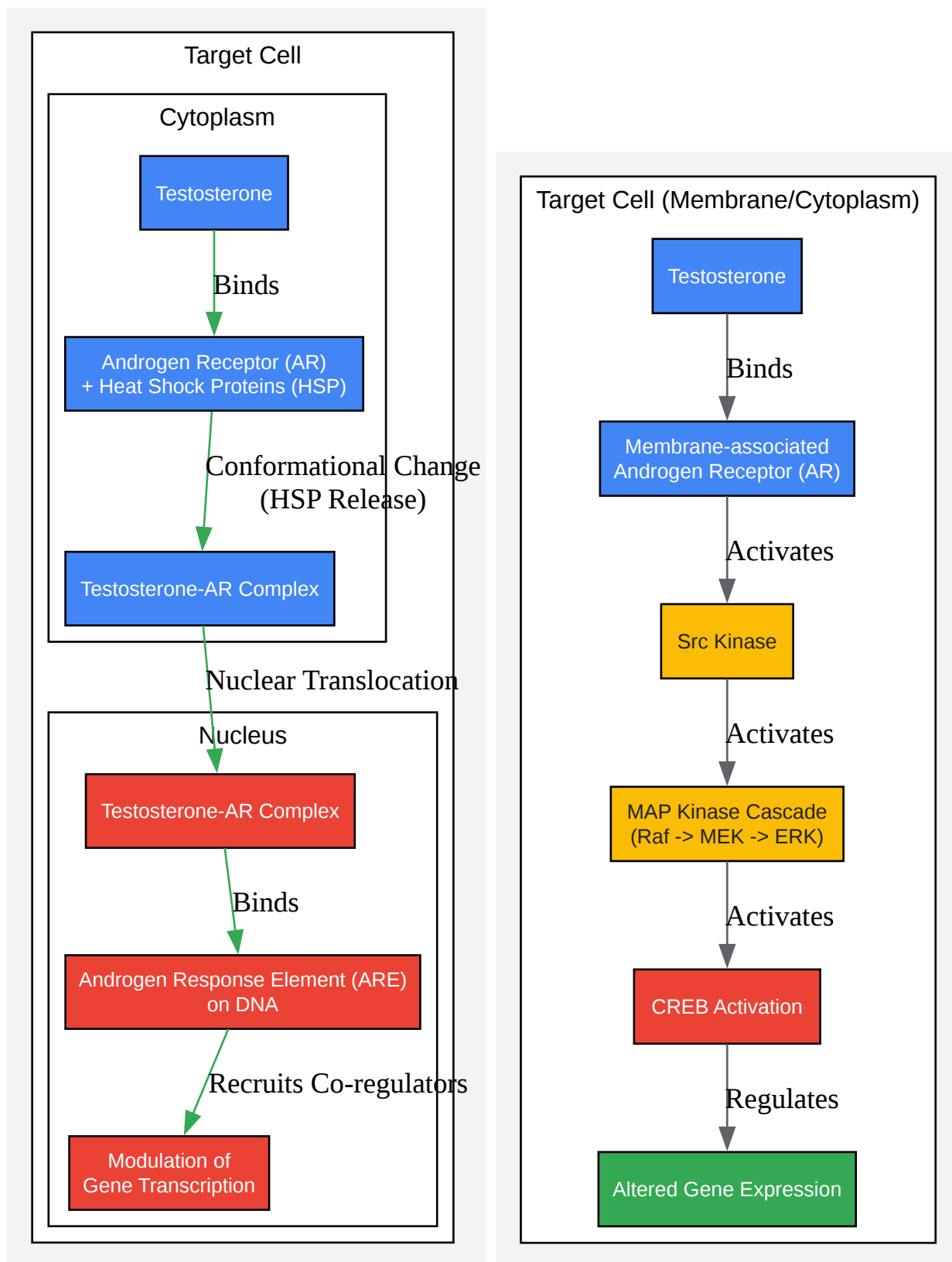
Mechanism of Action as a Prodrug

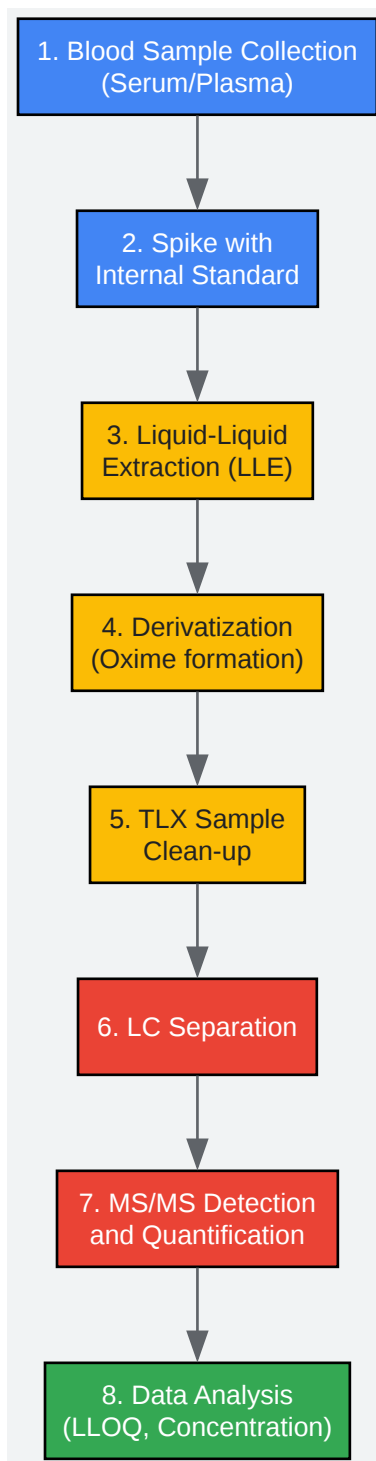
The therapeutic utility of **testosterone isocaproate** is entirely dependent on its in vivo conversion to testosterone.[3] It is not biologically active itself until the ester bond is cleaved.[3]

- Administration & Depot Formation: **Testosterone isocaproate** is dissolved in an oil vehicle (e.g., sesame or cottonseed oil) and administered via deep intramuscular injection. Due to its high lipophilicity, it forms a depot in the muscle or fatty tissue.[3][12]

- **Slow Release:** From this depot, the ester is slowly absorbed into the systemic circulation.^[3]^[4] The rate of release is determined by the length of the ester chain; longer chains result in slower release.^[4]
- **Enzymatic Hydrolysis:** Once in the bloodstream, ubiquitous esterase enzymes rapidly hydrolyze the ester bond, releasing free, biologically active testosterone and the inert isocaproic acid.^[3]^[5]^[12]
- **Action of Free Testosterone:** The released testosterone is then free to bind to androgen receptors in target tissues to exert its physiological effects.^[5]^[12]







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